

Unexpected C108297 pharmacological effects

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Compound of Interest

Compound Name: C108297

Cat. No.: B1668170

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Technical Support Center: C108297

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for experiments involving the selective glucocorticoid receptor (GR) modulator, **C108297**.

Frequently Asked Questions (FAQs)

Q1: What is **C108297** and what is its primary mechanism of action?

A1: **C108297** is a non-steroidal, selective glucocorticoid receptor (GR) modulator. Its primary mechanism of action is to bind to the glucocorticoid receptor with high affinity, leading to modulation of GR signaling. A key feature of **C108297** is its ability to act as both a GR agonist and antagonist, depending on the specific tissue, gene, and physiological context. This selective activity profile distinguishes it from non-selective GR antagonists like RU486.

Q2: What are the known binding affinities of **C108297**?

A2: **C108297** exhibits high and selective affinity for the glucocorticoid receptor. The binding affinity (K_i) is approximately 0.7 nM to 0.9 nM. It has a significantly lower affinity (over 1000-fold less) for other steroid receptors such as the progesterone, estrogen, androgen, and mineralocorticoid receptors.

Q3: In which experimental models has **C108297** been used?

A3: **C108297** has been utilized in a variety of preclinical models to investigate its therapeutic potential. These include models of:

- **Obesity and Metabolism:** It has been shown to reduce caloric intake, increase lipolysis and fat oxidation, and consequently attenuate diet-induced obesity.
- **Inflammation:** **C108297** exhibits anti-inflammatory properties.
- **Neurological and Psychiatric Disorders:** It has been studied in the context of status epilepticus, where it can reduce brain pathology. Additionally, it has been investigated in models of chronic stress, demonstrating effects on the hypothalamic-pituitary-adrenal (HPA) axis and depressive-like behaviors.
- **Learning and Memory:** **C108297** has been shown to enhance memory consolidation in an inhibitory avoidance task.

Q4: How should **C108297** be stored?

A4: For long-term storage of the stock solution, it is recommended to store it at -80°C for up to 6 months. For shorter periods, it can be stored at -20°C for up to 1 month.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Unexpected Agonist/Antagonist Effects	The effect of C108297 is context-dependent (tissue, gene expression, presence of other signaling molecules).	Carefully review the literature for the expected effect in your specific model system. Consider that C108297 can act as an agonist for some GR-mediated actions (e.g., suppression of hypothalamic CRH expression) and an antagonist for others (e.g., GR-mediated reduction in hippocampal neurogenesis).
Variability in Animal Body Weight	C108297 has been reported to reduce body weight gain.	Monitor animal body weights closely throughout the experiment. Ensure that the observed weight changes are consistent with the expected pharmacological effects of the compound and not due to other confounding factors.
Inconsistent Effects on HPA Axis	The effect of C108297 on the HPA axis can be complex, sometimes leading to suppression of corticosterone secretion without complete disinhibition of the axis.	Measure both ACTH and corticosterone levels to get a clearer picture of the HPA axis response. The timing of sample collection relative to C108297 administration and stressor exposure is critical.
Lack of Effect in Neuronal Cultures	The in vivo effects of C108297 on neurogenesis and brain pathology may involve complex interactions with microglia and other cell types that are absent in a pure neuronal culture.	Consider using co-culture systems or organotypic slice cultures to better recapitulate the in vivo environment. Microglia, in particular, express glucocorticoid receptors and may be direct targets of C108297.

Difficulty Dissolving the
Compound

While not explicitly stated in
the provided search results,

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